

Sodium Silicate as a Concrete Admixture: A Performance Comparison Guide

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Compound of Interest

Compound Name: Sodium silicate

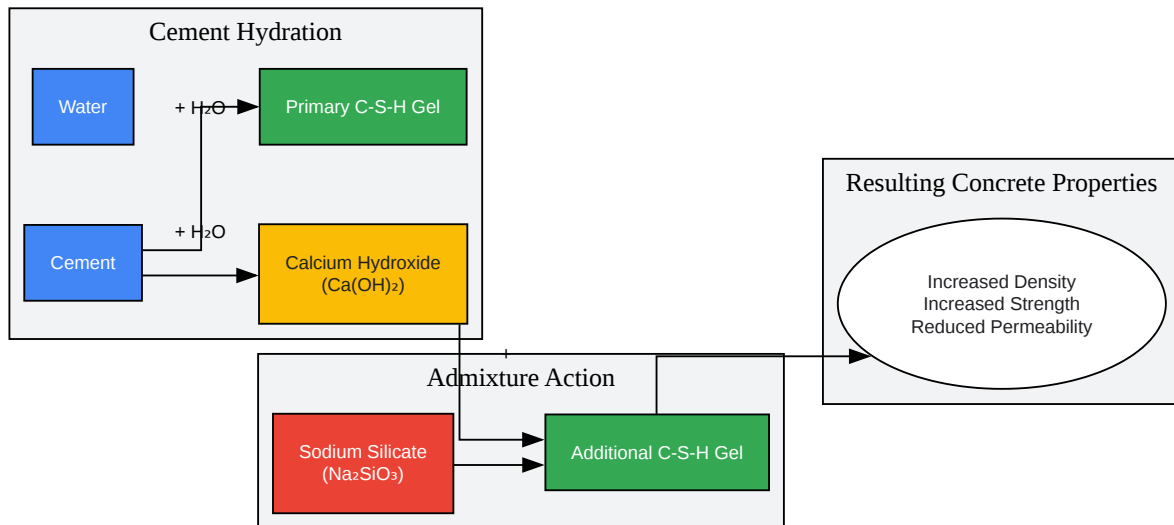
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This guide provides a comprehensive evaluation of **sodium silicate** as a concrete admixture, presenting a comparative analysis with other common admixtures, namely polycarboxylate superplasticizers and fly ash. The information is intended for researchers and professionals in materials science and civil engineering, with a focus on experimental data and standardized testing protocols.

Mechanism of Action

Sodium silicate, also known as waterglass, functions as a concrete admixture primarily through its reaction with calcium hydroxide ($\text{Ca}(\text{OH})_2$), a byproduct of Portland cement hydration. This reaction produces additional calcium silicate hydrate (C-S-H) gel, which is the main binding agent in concrete. The newly formed C-S-H gel fills pores and micro-cracks within the concrete matrix, leading to increased density, strength, and durability.



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Figure 1: Chemical pathway of **sodium silicate** in concrete.

Performance Comparison: Sodium Silicate vs. Alternatives

The performance of **sodium silicate** is evaluated against two widely used admixtures: polycarboxylate superplasticizers (PCEs), a type of high-range water reducer, and fly ash, a supplementary cementitious material (SCM). It is important to note that these materials have different primary functions, and direct comparisons should be made with this in mind. The following tables synthesize data from various studies. Disclaimer: The data is compiled from different sources with varying mix designs and testing conditions; therefore, it should be used for general comparison rather than direct equivalency.

Table 1: Effect on Workability and Setting Time

Admixture Type	Dosage	Effect on Workability (Slump)	Effect on Setting Time
Sodium Silicate	1-5% by wt. of cement	Generally decreases workability; can cause rapid stiffening.	Accelerates both initial and final setting times significantly.[1]
Polycarboxylate Superplasticizer (PCE)	0.2-1.2% by wt. of cement	Significantly increases workability, allowing for large slump increase or water reduction.	Can have a retarding effect, which is often controlled by molecular structure.
Fly Ash (Class F)	15-30% replacement of cement	Generally improves workability and reduces water demand.	Tends to prolong the setting time.[1]

Table 2: Effect on Mechanical Properties (Compressive Strength)

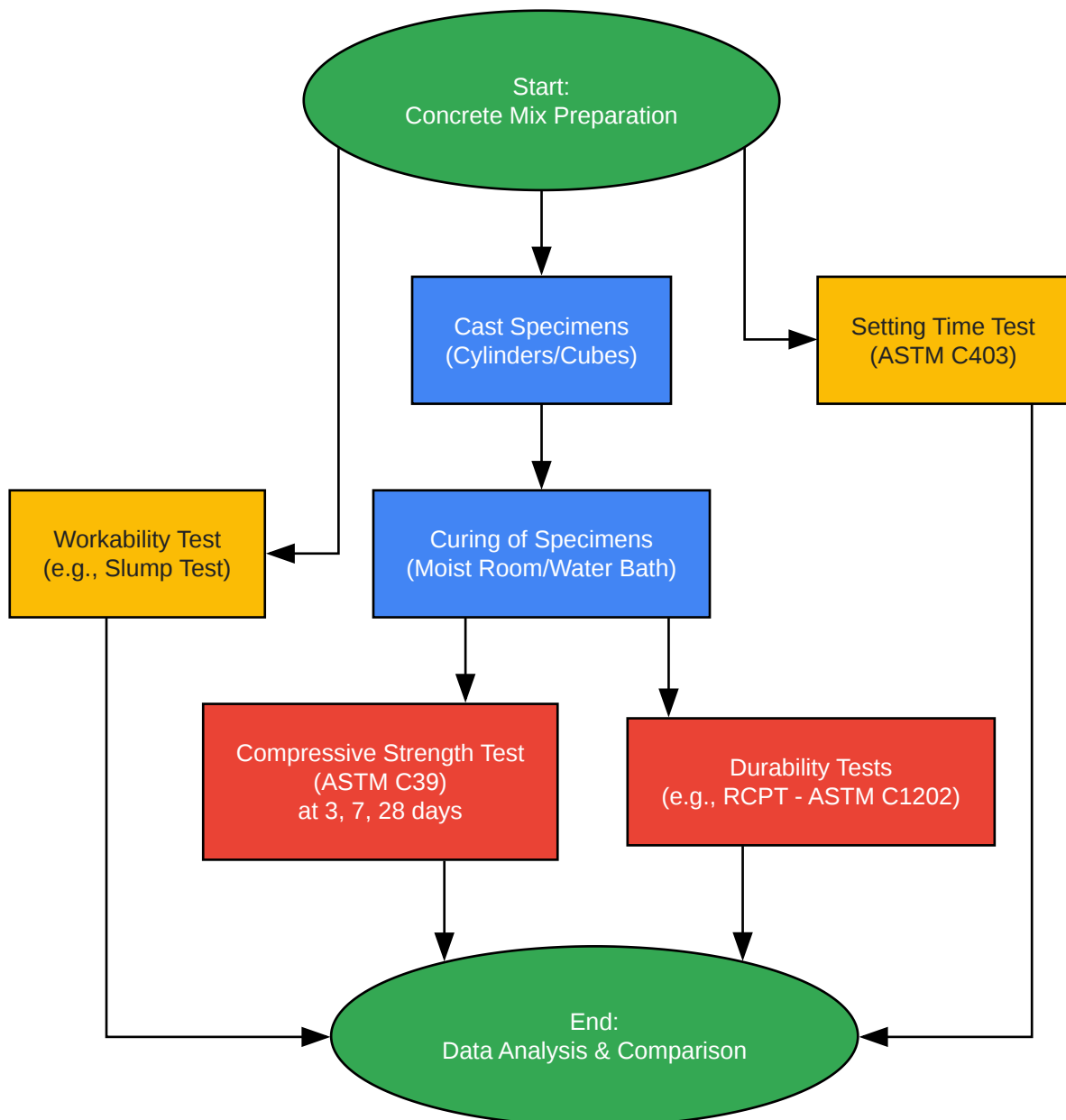
Admixture Type	Dosage	Effect on Early-Age Strength (1-7 days)	Effect on Later-Age Strength (28+ days)
Sodium Silicate	1-4% by wt. of cement	Increases early strength due to accelerated hydration and C-S-H gel formation.[1]	May show continued strength gain, but the primary impact is on early strength.[1]
Polycarboxylate Superplasticizer (PCE)	0.2-1.2% by wt. of cement	When used for water reduction, significantly increases both early and late-age strength.	Strength enhancement is sustained and often increased compared to a control mix.
Fly Ash (Class F)	15-30% replacement of cement	Typically reduces early-age strength due to its slower pozzolanic reaction.	Significantly increases later-age strength, often surpassing the control mix.[2]

Table 3: Effect on Durability Properties

Admixture Type	Effect on Permeability/Porosity	Effect on Chloride Resistance
Sodium Silicate	Reduces porosity and water absorption by filling pores with C-S-H gel.	Improves resistance to chloride ingress due to a denser microstructure.
Polycarboxylate Superplasticizer (PCE)	When used for water reduction, leads to a denser, less permeable concrete matrix.	Lower water-cement ratio results in significantly improved chloride resistance.
Fly Ash (Class F)	Refines the pore structure over time, leading to very low permeability.	Excellent long-term resistance to chloride penetration due to pore refinement and chemical binding of chlorides.

Experimental Protocols

The evaluation of concrete admixtures relies on standardized testing procedures. The following are summaries of key ASTM International standards used to measure the performance metrics discussed.



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Figure 2: Experimental workflow for evaluating a concrete admixture.

A. Compressive Strength Test (ASTM C39/C39M)

This test method determines the compressive strength of cylindrical concrete specimens.

- **Specimen Preparation:** Cylindrical specimens (e.g., 100x200 mm or 150x300 mm) are cast from fresh concrete and cured under standard conditions (moist curing) for specified durations (e.g., 7, 28, or 90 days).
- **Apparatus:** A calibrated compression testing machine is used. The ends of the cylinders must be plane and perpendicular to the axis; if not, they are capped with sulfur mortar or neoprene pads.
- **Procedure:**
 - Remove the specimen from curing and wipe any surface moisture.
 - Measure the diameter of the cylinder to calculate the cross-sectional area.
 - Place the specimen on the lower platen of the testing machine, centered under the upper bearing block.
 - Apply a continuous compressive axial load at a prescribed rate (e.g., 0.15 to 0.35 MPa/s) until the specimen fails.
 - Record the maximum load sustained by the specimen.
- **Calculation:** Compressive strength is calculated by dividing the maximum load by the average cross-sectional area of the specimen.

B. Setting Time Test (ASTM C403/C403M)

This method determines the initial and final setting times of concrete by measuring the penetration resistance of mortar sieved from the concrete mixture.

- **Specimen Preparation:** A mortar sample is obtained by wet-sieving fresh concrete through a 4.75 mm (No. 4) sieve. The mortar is placed in a container to a depth of at least 140 mm.
- **Apparatus:** A penetrometer with a set of standard needles of varying bearing areas is used.

- Procedure:
 - At regular intervals, bring a needle of appropriate size into contact with the mortar surface.
 - Apply a vertical force to penetrate the mortar to a depth of 25 mm in 10 seconds.
 - Record the force required and the elapsed time from the initial contact of cement and water.
 - Repeat the procedure with needles of decreasing size as the mortar stiffens. At least six penetrations should be made.
- Calculation: The penetration resistance (force divided by needle area) is plotted against elapsed time. The initial set is the time taken to reach a resistance of 3.5 MPa (500 psi), and the final set is the time to reach 27.6 MPa (4000 psi).

C. Rapid Chloride Permeability Test (RCPT) (ASTM C1202)

This test provides an electrical indication of concrete's ability to resist chloride ion penetration, which is a key indicator of its durability.

- Specimen Preparation: A 50 mm thick slice is cut from a 100 mm diameter concrete cylinder. The side surface is coated with epoxy, and the specimen is vacuum-saturated with water.
- Apparatus: A test cell with two reservoirs.
- Procedure:
 - The specimen is mounted between the two reservoirs of the test cell.
 - One reservoir is filled with a 3.0% sodium chloride (NaCl) solution, and the other with a 0.3 N sodium hydroxide (NaOH) solution.
 - A 60 V DC potential is applied across the specimen for 6 hours, with the NaCl side connected to the negative terminal.
 - The electrical current passing through the specimen is recorded at regular intervals (e.g., every 30 minutes).

- **Calculation:** The total charge passed (in Coulombs) is calculated by integrating the current over the 6-hour test period. This value is used to classify the chloride permeability of the concrete from "High" to "Negligible".

Summary and Conclusions

Sodium silicate, polycarboxylate superplasticizers, and fly ash each offer distinct advantages as concrete admixtures.

- **Sodium Silicate** is most effective as an accelerator and early-strength enhancer. Its ability to form additional C-S-H gel can improve density and reduce permeability. However, it can negatively impact workability and cause very rapid setting, which requires careful management on-site.
- Polycarboxylate Superplasticizers are primarily used to improve workability at a low water-cement ratio. This leads to high-strength, durable concrete with low permeability. They offer significant flexibility in concrete design but can have a retarding effect on setting time.
- Fly Ash, as a supplementary cementitious material, enhances long-term performance. While it typically reduces early strength, it significantly improves later-age strength, workability, and durability, particularly resistance to chemical attack and chloride ingress.

The choice of admixture depends on the specific performance requirements of the concrete, such as the need for high early strength, improved workability, or enhanced long-term durability. In some applications, a combination of these admixtures may be used to achieve a desired balance of properties.

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- 2. Effect of Solid Sodium Silicate on Workability, Hydration and Strength of Alkali-Activated GGBS/Fly Ash Paste [mdpi.com]
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